

Floranol Vasorelaxant Effect: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Floranol
CAS No.:	502685-14-5
Cat. No.:	B1259342

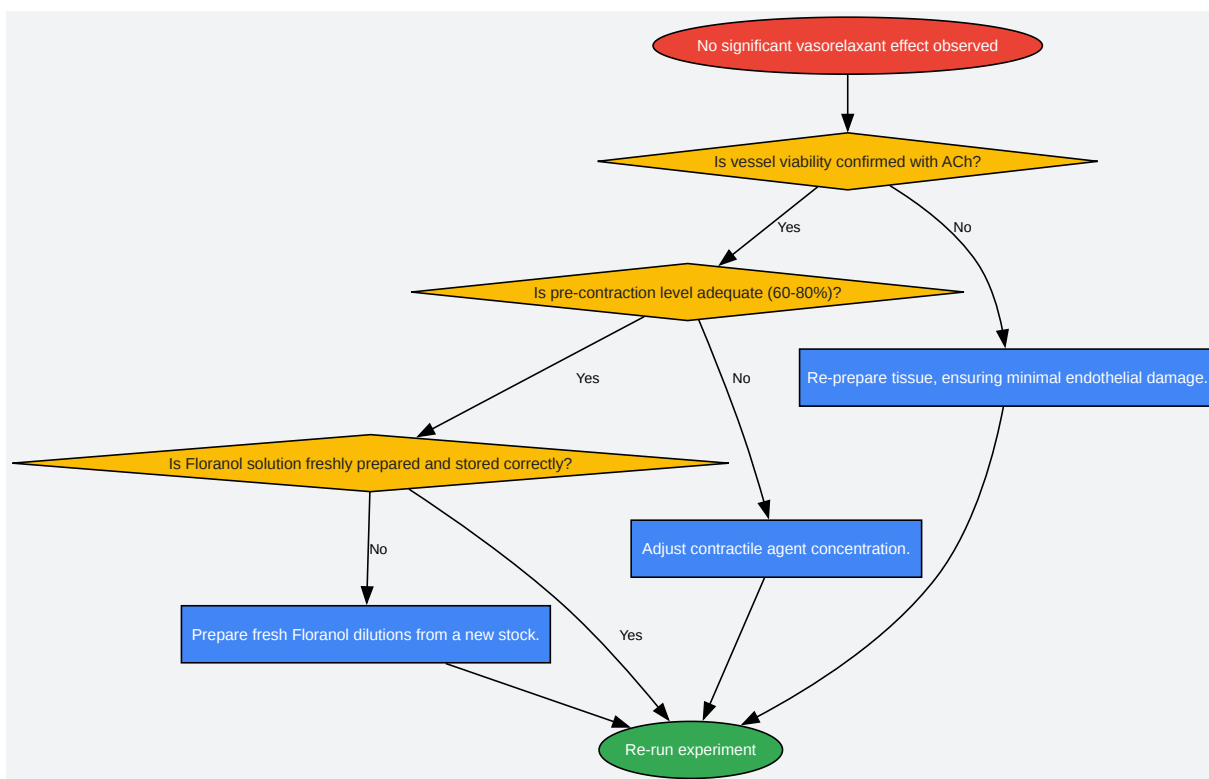
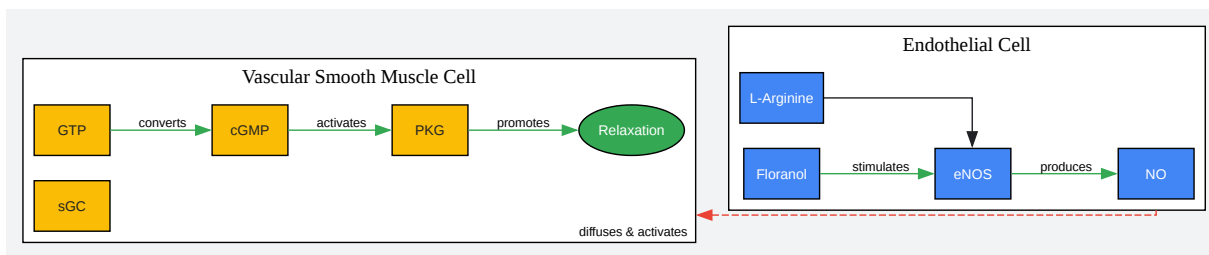
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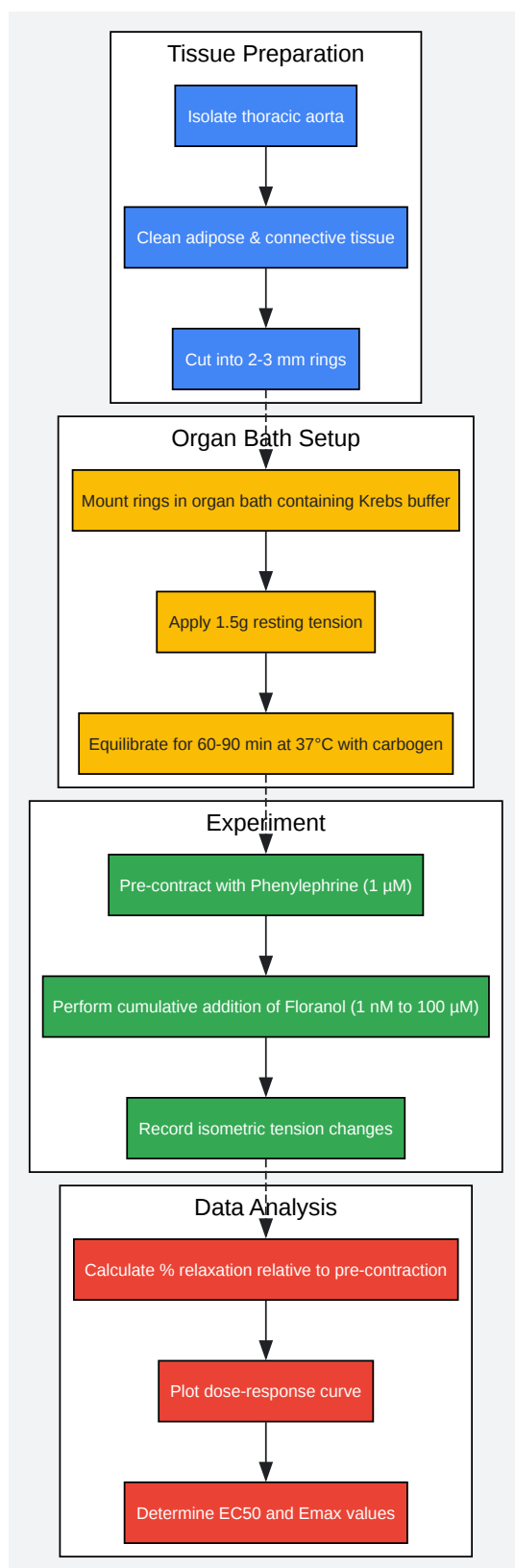
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance for optimizing the dosage and experimental protocols for studying the vasorelaxant effects of **Floranol**.

Frequently Asked Questions (FAQs)

Q1: What is the proposed mechanism of action for **Floranol**'s vasorelaxant effect?

A1: **Floranol** is a novel synthetic compound that induces vasorelaxation primarily by stimulating endothelial nitric oxide synthase (eNOS). This leads to an increase in nitric oxide (NO) production in endothelial cells. NO then diffuses to adjacent vascular smooth muscle cells, where it activates soluble guanylate cyclase (sGC), increasing cyclic guanosine monophosphate (cGMP) levels. Elevated cGMP activates protein kinase G (PKG), which in turn phosphorylates several downstream targets, leading to a decrease in intracellular calcium concentration and subsequent smooth muscle relaxation.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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